

# In-depth Technical Guide on the Physical Properties of (2-Hexylphenyl)methanol

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Compound of Interest		
Compound Name:	(2-Hexylphenyl)methanol	
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To our valued researchers, scientists, and drug development professionals,

Following a comprehensive search of available scientific literature and chemical databases, it has been determined that specific, experimentally validated physical property data for (2-Hexylphenyl)methanol is not readily available in the public domain. The information necessary to compile a detailed technical guide, including quantitative data on properties such as boiling point, melting point, density, and solubility, remains uncharacterized in published resources.

While direct data for **(2-Hexylphenyl)methanol** is unavailable, we are providing information on a structurally related compound, (2-Ethylphenyl)methanol, to offer a potential, albeit limited, point of reference. It is crucial to emphasize that the properties of (2-Ethylphenyl)methanol are not a direct substitute for the properties of **(2-Hexylphenyl)methanol** and should be used with caution for any theoretical or practical purposes. The difference in the alkyl chain length (ethyl vs. hexyl) will significantly influence the physical properties.

# Physical Properties of a Structurally Related Compound: (2-Ethylphenyl)methanol

For illustrative purposes, the following table summarizes the computed physical properties for (2-Ethylphenyl)methanol.



Property	Value	Source
Molecular Formula	C9H12O	[1]
Molecular Weight	136.19 g/mol	[1]
IUPAC Name	(2-ethylphenyl)methanol	[1]

Note: These are computed properties and have not been experimentally verified.

### **Experimental Protocols**

The absence of published experimental data for **(2-Hexylphenyl)methanol** means that there are no specific, validated protocols for the determination of its physical properties to report. General methodologies for determining key physical properties of liquid compounds are well-established in the field of chemistry. These would typically include:

- Boiling Point: Determined by distillation at atmospheric or reduced pressure, observing the temperature at which the liquid and vapor phases are in equilibrium.
- Melting Point: For solids, this would be determined using a melting point apparatus. As (2-Hexylphenyl)methanol is expected to be a liquid at room temperature, its freezing point would be determined by controlled cooling.
- Density: Measured using a pycnometer or a digital density meter at a specified temperature.
- Solubility: Assessed by systematically attempting to dissolve the compound in a range of solvents and quantifying the concentration at saturation, often using techniques like UV-Vis spectroscopy or HPLC.

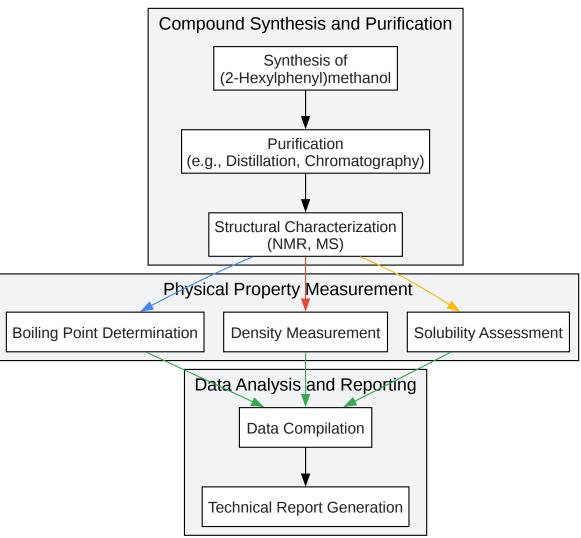
# Signaling Pathways and Experimental Workflows

Our extensive search did not yield any information regarding signaling pathways or established experimental workflows that involve **(2-Hexylphenyl)methanol**. Consequently, the creation of diagrams for these processes as requested is not possible at this time.

To illustrate a logical relationship for a hypothetical experimental workflow for determining physical properties, a generalized diagram is provided below.



# General Workflow for Physical Property Determination



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Caption: A generalized workflow for the synthesis, purification, and physical property determination of a chemical compound.

We regret that a more detailed and specific technical guide for **(2-Hexylphenyl)methanol** cannot be provided at this time due to the lack of available data. Further experimental



investigation would be required to characterize its physical properties.

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### References

- 1. (2-Ethylphenyl)methanol | C9H12O | CID 5225083 PubChem [pubchem.ncbi.nlm.nih.gov]
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